

(2-Propan-2-ylphenyl) phosphate chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (2-Propan-2-ylphenyl) phosphate

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An In-depth Technical Guide to **(2-Propan-2-ylphenyl) Phosphate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

(2-Propan-2-ylphenyl) phosphate, more commonly known as tert-butylphenyl diphenyl phosphate (BPDP), is an organophosphate ester widely utilized as a flame retardant and plasticizer.^{[1][2]} Its prevalence in various consumer products has led to widespread human exposure, necessitating a thorough understanding of its chemical properties and biological effects.^[2] This technical guide provides a comprehensive overview of BPDP, focusing on its chemical structure, physicochemical properties, biological activity, and relevant experimental methodologies. The commercial product is often a mixture of isomers of tert-butylphenyl diphenyl phosphate, di(tert-butylphenyl) phenyl phosphate, and triphenyl phosphate (TPHP).^[3]

Chemical Structure and Identification

The chemical structure of the primary component, (2-propan-2-ylphenyl) diphenyl phosphate, is characterized by a central phosphate group esterified to two phenyl groups and one tert-butylphenyl group. The tert-butyl group can be located at the ortho, meta, or para position of the phenyl ring, leading to different isomers. The para-isomer is commonly depicted.

- Chemical Name: (2-Propan-2-ylphenyl) diphenyl phosphate

- Common Name: tert-Butylphenyl diphenyl phosphate (BPDP)
- CAS Number: 56803-37-3[2]
- Molecular Formula: C₂₂H₂₃O₄P[2]
- Molecular Weight: 382.39 g/mol [2]
- SMILES: CC(C)(C)c1ccccc1OP(=O)(Oc2ccccc2)Oc3ccccc3[4]

Physicochemical Properties

The following table summarizes the key physicochemical properties of tert-butylphenyl diphenyl phosphate. It is important to note that many of these values have been determined for commercial mixtures and may vary depending on the specific composition.[5]

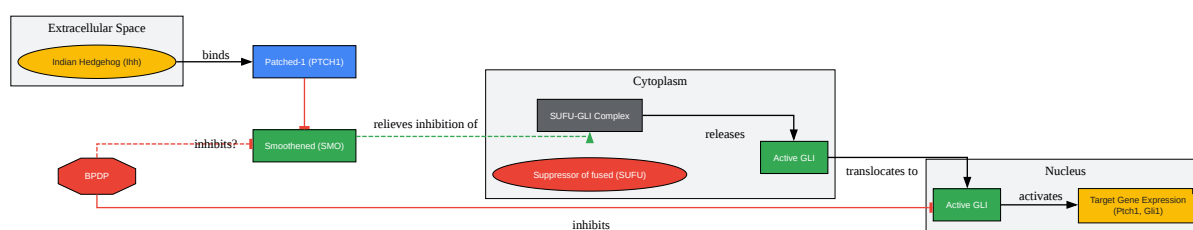
Property	Value	Reference
Physical State	Clear, colorless liquid	[6]
Melting Point	-21 °C (pour point)	[6]
Boiling Point	>300 °C at 101,325 Pa; 260 °C at 1,330 Pa	[5]
Density	1.155–1.178 g/cm ³ at 25 °C	[6][7]
Water Solubility	3.2 mg/L at room temperature (for the mixture)	[5]
Vapor Pressure	7.8 x 10 ⁻⁵ Pa at 20 °C	[5]

Biological Activity and Signaling Pathways

tert-Butylphenyl diphenyl phosphate has been shown to exert biological effects, with a notable impact on the Hedgehog (Hh) signaling pathway.[1][8][9] This pathway is crucial for embryonic development, particularly limb formation and endochondral ossification.[1][8]

Inhibition of the Hedgehog Signaling Pathway

Studies using murine limb bud cultures have demonstrated that exposure to BPDP leads to the downregulation of key components and targets of the Hh signaling pathway.[1][8] Specifically, the expression of Gli1, Ptch1, and Ptch2 is decreased in a concentration-dependent manner.[1] This inhibition of Hh signaling is believed to contribute to the detrimental effects of BPDP on cartilage development.[1][8] Co-treatment with purmorphamine, a known Hh pathway agonist, has been shown to rescue the morphological changes in the cartilage template induced by BPDP, although it did not fully restore the expression of key transcription factors like Runx2 and Sp7.[1][8]



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Figure 1: Simplified Hedgehog signaling pathway and points of inhibition by BPDP.

Other Toxicological Effects

In vivo studies in rats have revealed other biological effects of BPDP. These include:

- Increased absolute and relative liver weights.[3]
- Decreased serum bile salt/acid concentration.[3]
- Significant decreases in serum cholinesterase activity.[3]

The following table summarizes the benchmark dose (BMD) and benchmark dose lower confidence limit (BMDL) values for these effects from a 4-day gavage study in male Sprague Dawley rats.[3]

Endpoint	BMD (mg/kg)	BMDL (mg/kg)
Increased Relative Liver Weight	288.7	223.5
Increased Absolute Liver Weight	313.0	121.5
Decreased Serum Bile Salt/Acid	763.1	434.1

Experimental Protocols

Synthesis of tert-Butylphenyl Diphenyl Phosphate

A general method for the preparation of tert-butylphenyl diphenyl phosphate involves a multi-step reaction.[10]

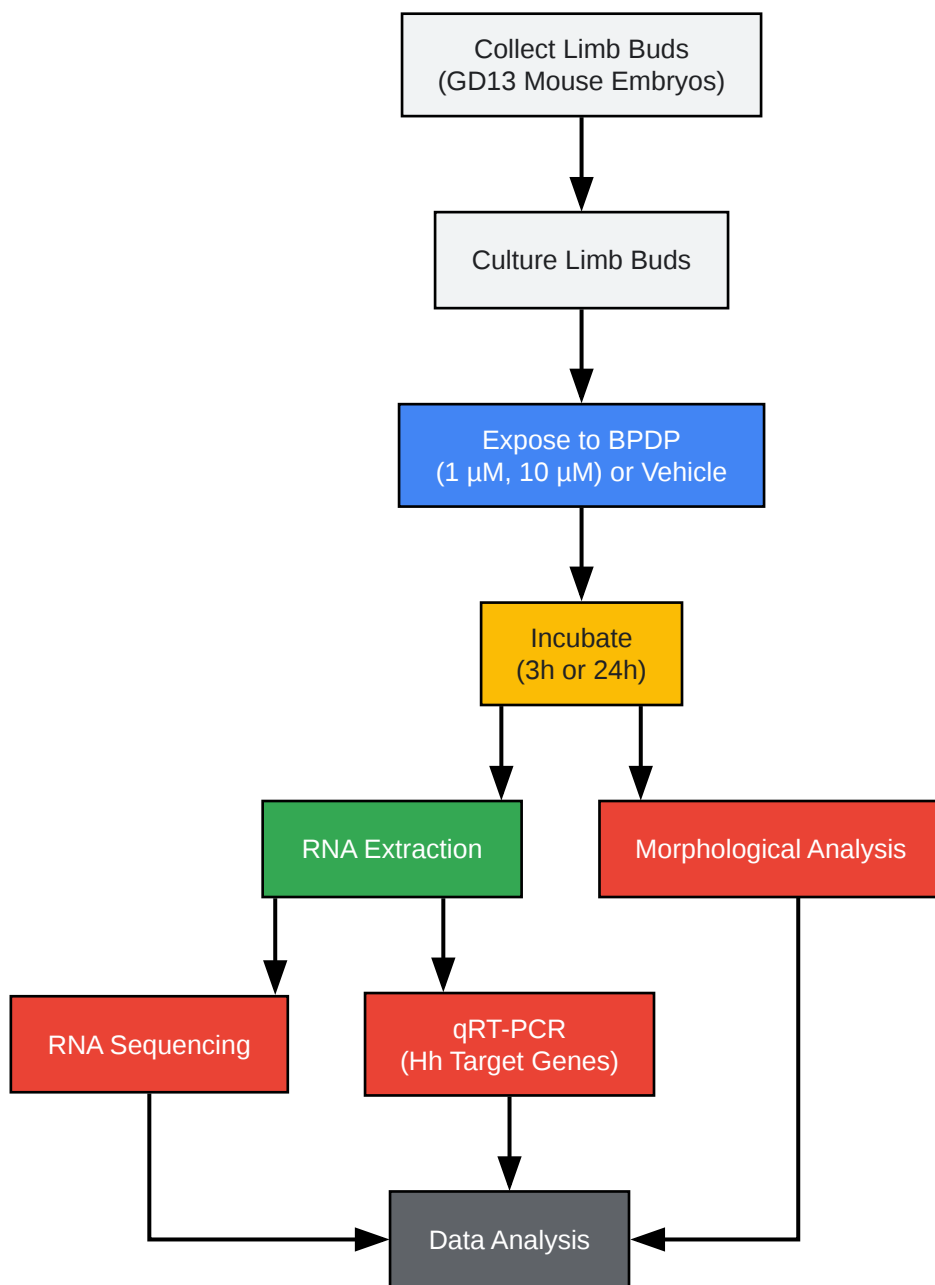
- Step 1: Reaction of tert-butylphenol with Phosphorus Oxychloride. tert-Butylphenol is reacted with a portion of the total phosphorus oxychloride, often in the presence of a Lewis acid catalyst (e.g., aluminum trichloride or titanium tetrachloride), in a reactor equipped with a hydrogen chloride absorption device. The mixture is heated to facilitate the dissolution and initial reaction.
- Step 2: Addition of Phenol. After the initial reaction, phenol is added to the reaction mixture.
- Step 3: Reaction and Purification. The temperature is increased to complete the reaction. The resulting product is then cooled, washed, and desolvated to yield the final product.

Note: This is a generalized protocol based on a patent for a similar compound. Specific reaction conditions, such as molar ratios, temperatures, and reaction times, should be optimized for the desired product and scale.

In Vitro Murine Limb Bud Culture Assay

This protocol is based on studies investigating the effects of BPDP on the Hedgehog signaling pathway.^{[1][9]}

- Limb Bud Collection: Collect limb buds from gestation day 13 CD1 mouse embryos.
- Culture: Culture the limb buds in a suitable medium.
- Exposure: Expose the limb buds to varying concentrations of BPDP (e.g., 1 μ M and 10 μ M) or a vehicle control for specific durations (e.g., 3 or 24 hours).
- Analysis:
 - RNA Sequencing: Extract RNA from the limb buds and perform RNA sequencing to analyze changes in gene expression.
 - qRT-PCR: Quantify the expression of specific Hh target genes (e.g., *Ihh*, *Gli1*, *Ptch1*, *Ptch2*) using quantitative reverse transcription-polymerase chain reaction.
 - Morphological Analysis: Assess morphological changes in the cartilage template.



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- To cite this document: BenchChem. [(2-Propan-2-ylphenyl) phosphate chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1632221#2-propan-2-ylphenyl-phosphate-chemical-structure-and-properties]

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